

An In-Depth Technical Guide to the Pharmacology of 2-Propylisonicotinic Acid

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Compound of Interest

Compound Name: 2-Propylisonicotinic acid

Cat. No.: B1282791

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Notice of Limited Information

Researchers, scientists, and drug development professionals should be aware that publicly available information on the specific pharmacology of **2-Propylisonicotinic acid** is exceedingly limited. Extensive searches of scientific literature and patent databases did not yield dedicated studies on its mechanism of action, pharmacokinetics, pharmacodynamics, or detailed experimental protocols.

This guide, therefore, provides a foundational understanding based on the known pharmacology of its parent compound, isonicotinic acid, and related derivatives. The information presented is intended to serve as a starting point for further research and should be interpreted with the understanding that direct experimental data for **2-propylisonicotinic acid** is not currently available.

Introduction to Isonicotinic Acid Derivatives

Isonicotinic acid, a pyridine-4-carboxylic acid, is a core structure in several pharmacologically active compounds. Its derivatives have been explored for a range of therapeutic applications, including potential anticancer and antibacterial activities. The addition of a propyl group at the 2-position of the pyridine ring, creating **2-Propylisonicotinic acid**, would modify its physicochemical properties, such as lipophilicity and steric hindrance, which could in turn influence its biological activity.

Postulated Pharmacological Profile

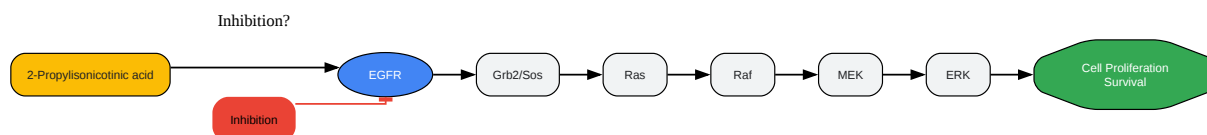
Based on the broader class of isonicotinic acid derivatives, the following pharmacological characteristics of **2-Propylisonicotinic acid** can be postulated, though they require experimental validation.

Potential Mechanism of Action

The mechanism of action would likely be dependent on the therapeutic area. For instance, some isonicotinic acid derivatives have been investigated for their ability to inhibit specific enzymes or interact with cellular receptors. A patent for certain isonicotinic acid derivatives suggests a potential role in oncology by targeting the Epidermal Growth Factor Receptor (EGFR).[1]

Hypothesized Signaling Pathway

The following diagram illustrates a generalized signaling pathway that could be influenced by an isonicotinic acid derivative targeting a receptor tyrosine kinase like EGFR.



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Caption: Postulated inhibitory effect on the EGFR signaling cascade.

Predicted Pharmacokinetics (ADME)

The absorption, distribution, metabolism, and excretion (ADME) profile of **2-Propylisonicotinic acid** would be a critical determinant of its potential therapeutic utility.

Table 1: Predicted Pharmacokinetic Properties

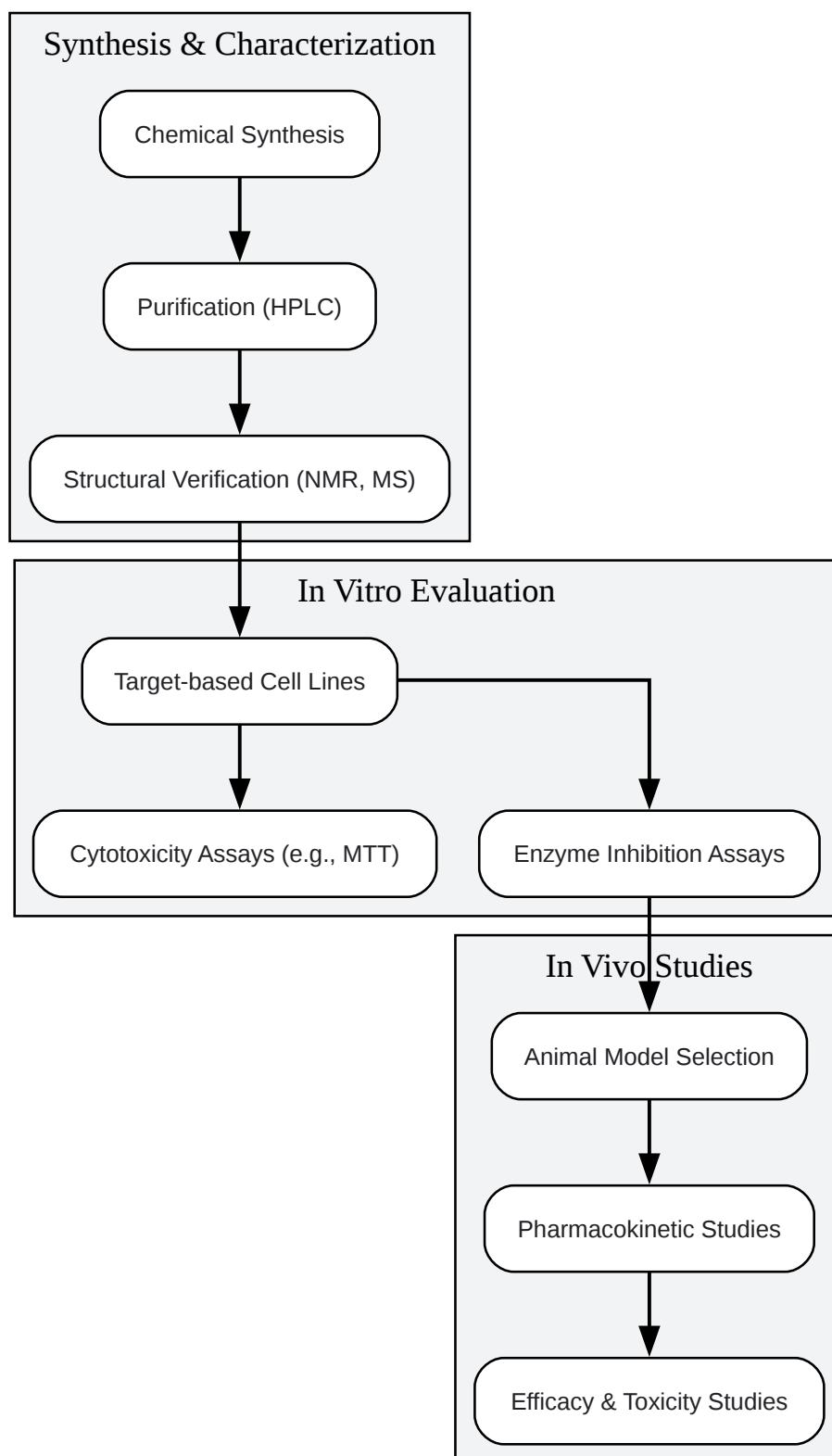
Parameter	Predicted Characteristic	Rationale
Absorption	Potentially orally bioavailable	The carboxylic acid group may be ionized in the intestine, but the overall lipophilicity will be increased by the propyl group compared to isonicotinic acid.
Distribution	Moderate volume of distribution	The compound's polarity will influence its ability to cross cell membranes and distribute into tissues.
Metabolism	Hepatic metabolism likely	The pyridine ring and propyl side chain could be subject to oxidation, while the carboxylic acid could undergo glucuronidation.
Excretion	Primarily renal	Metabolites and potentially unchanged drug would likely be excreted in the urine.

Synthesis and Future Research

The synthesis of **2-Propylisonicotinic acid** could likely be achieved through modifications of established methods for creating nicotinic acid derivatives. For example, a common approach involves the oxidation of a corresponding 2-propyl-4-methylpyridine.

Experimental Workflow for Future Investigation

The following diagram outlines a potential workflow for the initial pharmacological characterization of **2-Propylisonicotinic acid**.



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Caption: A logical workflow for the preclinical evaluation of **2-Propylisonicotinic acid**.

Conclusion and Call for Research

While the direct pharmacological data for **2-Propylisonicotinic acid** is not available, its structural relationship to other bioactive isonicotinic acid derivatives suggests it may possess interesting biological properties. This guide highlights the significant gap in the current scientific knowledge and serves as a call for foundational research to synthesize and characterize this compound. Future in vitro and in vivo studies are necessary to elucidate its true pharmacological profile and determine any potential therapeutic value. Professionals in drug development are encouraged to consider this compound as a novel chemical entity for screening in various disease models.

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References

- 1. CN109942566B - Isonicotinic acid derivatives and preparation methods and uses thereof - Google Patents [patents.google.com]
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